

Application Notes and Protocols for Mounting the AM-4668 Assembly

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Compound of Interest

Compound Name: AM-4668

Cat. No.: B15570540

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These application notes provide detailed protocols and best practices for the proper mounting and assembly of the **AM-4668**, a 2-stage "Climber in a Box" assembly. The intended audience includes robotics engineers, student teams, and professionals involved in competitive robotics design and development. Adherence to these guidelines is critical for ensuring the mechanical integrity, performance, and safety of the assembly.

Product Overview and Specifications

The **AM-4668** is a configurable, lightweight, and robust climbing solution designed for robotics applications, particularly within the context of the FIRST Robotics Competition (FRC).[1] It operates on a "spring out, winch back" mechanism, utilizing constant force springs for extension and a winch system with Dyneema rope for retraction.[1] The assembly is designed to be a telescoping tube mechanism, providing a significant range of motion for lifting a robot. [1]

Quantitative Data Summary

A summary of the key mechanical and operational specifications for the **AM-4668** assembly is provided in Table 1.

Specification	Value	Notes
Product Name	2 Stage Climber in a Box	-
Model Number	am-4668	-
Assembled Weight	6 pounds (without motor/gearbox)	[1]
Mechanism Type	Spring out, winch back	[1]
Maximum Travel (per stage)	24.5 inches	[1]
Included Rope Material	3 mm Dyneema	[1]
Constant Force Spring Rating	3.5 lbs	[1]
Tubing Material	6061 Aluminum	[1]
Outer Tube Dimensions	2.0" x 2.0" x 0.062" wall	[1]
Middle Tube Dimensions	1.5" x 1.5" x 0.062" wall	[1]
Inner Tube Dimensions	1.0" x 1.0" x 0.062" wall	[1]

Pre-Assembly Best Practices and Protocols

Prior to beginning the assembly process, it is crucial to perform a series of checks and preparatory steps to ensure a smooth and successful build.

Protocol: Component Verification

- Inventory all parts: Cross-reference the received components with the official parts list provided in the assembly manual.[\[2\]](#)
- Inspect for damage: Visually inspect all aluminum tubing for any dents or bends that may impede the telescoping action. Check all plates and plastic components for any signs of manufacturing defects.
- Segregate hardware: Organize all screws, nuts, spacers, and bearings by type and size to streamline the assembly process.

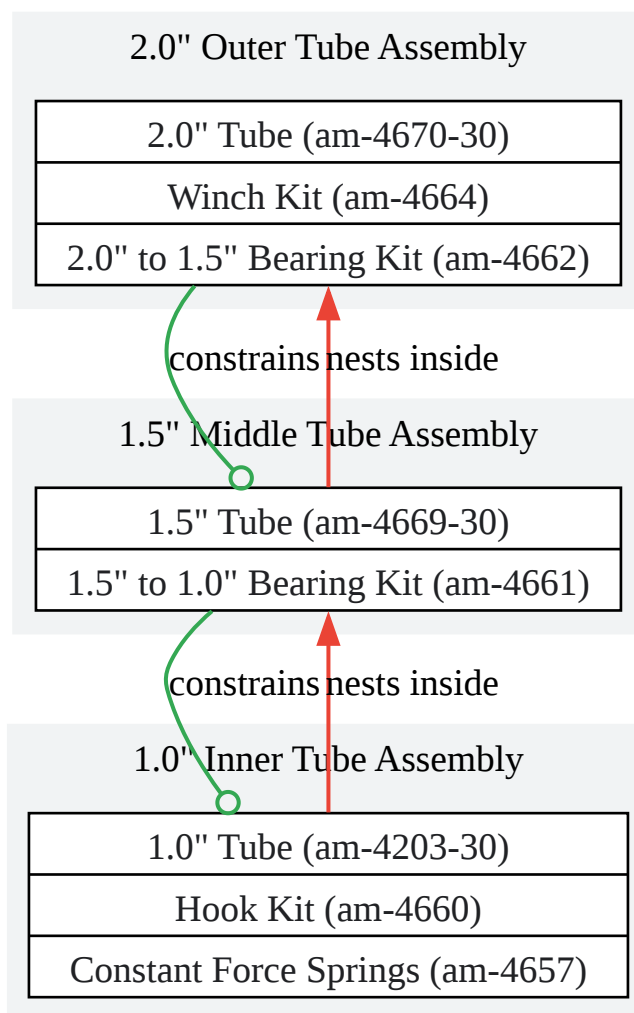
Protocol: Workspace and Tool Preparation

- Establish a clean, well-lit workspace: A large, flat surface is recommended to lay out all components.
- Ensure proper tools are available: This includes, but is not limited to, a set of hex keys, wrenches, a drill with a #7 (.201") drill bit, a step drill bit (for a ~1.125" hole), and clamps.[\[2\]](#)
[\[3\]](#)
- Review documentation: Thoroughly read the entire assembly manual before beginning to understand the sequence of operations.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Assembly Workflow and Key Protocols

The assembly of the **AM-4668** is a multi-stage process involving the preparation of sub-assemblies followed by the final integration of the telescoping tubes. The following workflow and protocols highlight the critical steps.

Assembly Workflow Diagram



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